

Summary of Aluminum Citrate Solubility and Key Properties

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Compound Focus: Aluminum citrate

CAS No.: 813-92-3

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The table below summarizes the available quantitative data and key characteristics of **aluminum citrate** relevant to its solubility in aqueous solutions.

Property	Description / Value	Context & Conditions
General Water Solubility	Dissolves slowly in cold water, soluble in hot water [1] [2].	Describes the basic dissolution behavior.
Solubility in Aqueous Medium	Forms a "clear," "stable," "aqueous solution" [3].	Indicates the formation of a true solution rather than a suspension.
Critical Parameter: Citrate to Aluminum Ratio	Mole ratio of citrate/Al = 0.8 [4].	Prevents particle formation under high hydrolysis (OH/Al = 3.29). Lower ratios slow but do not prevent particle nucleation and growth [4].
Critical Parameter: pH	Solution formation requires pH adjustment [3].	A patent specifies adjusting pH to 6.5 to 7.5 using ammonium or alkali metal hydroxides to obtain a clear solution [3].

Property	Description / Value	Context & Conditions
Complexation & Speciation	Interacts with soluble aluminum oxyhydroxides and insoluble particles [4].	Citric acid can either protect particle surfaces from dissolution or maintain cation solubility. Complexation eliminates polycation formation, which are "seeds" for particle growth [4].
Bioavailability & Excretion	Highly bioavailable; primary form of aluminum excreted in urine [5].	Its high solubility is linked to its significant absorption and toxicity profile. Renal clearance is likely in the form of aluminum citrate [5].

Detailed Experimental Protocols

The following methods, cited from patents and research, describe how to prepare stable aqueous solutions of **aluminum citrate**.

Protocol 1: Preparation from Aluminum Chloride and Citric Acid

This method is adapted from a US patent for creating solutions used in cross-linking polymers [3].

- **Step 1: Create Reactant Solutions**
 - Prepare an aqueous solution of **aluminum chloride hexahydrate (AlCl₃·6H₂O)**. The patent example uses a **32% w/w (weight/weight) solution** [3].
 - Prepare an aqueous solution of **citric acid**. The patent example uses a **50% w/w solution** [3].
- **Step 2: Mixing and pH Adjustment**
 - Slowly add the citric acid solution to the aluminum chloride solution with constant stirring.
 - During addition, a thick, white slurry will form.
 - Use **ammonium hydroxide (NH₄OH)** or **sodium hydroxide (NaOH)** to adjust the pH of the mixture. The critical range for forming a clear solution is between **pH 6.5 and 7.5** [3].
 - As pH increases, the slurry will dissolve into a clear, light yellow solution.
- **Step 3: Final Processing (for solid product)**

- The clear solution can be dried (e.g., via drum drying) to produce a solid, amorphous, yellow product identified as **aluminum citrate** [3].

Protocol 2: Investigating Solubility and Particle Formation

This methodology is based on research from Princeton University investigating aluminum speciation under high pH conditions [4].

• Step 1: Solution Preparation and Titration

- Use a solution of **aluminum chloride (AlCl₃)** as the starting material.
- Titrate this solution with **sodium hydroxide (NaOH (aq))** while introducing varying amounts of citric acid.
- The study specifically investigated conditions of "**high hydrolysis,**" defined as hydroxide ion to aluminum ratios (**OH/Al**) in excess of **2.46 mol/mol** [4].

• Step 2: Control of Variables

- The key variable is the mole-to-mole ratio of **citrate to aluminum**, varied from zero to just below 1.0 [4].

• Step 3: Monitoring and Analysis

- **Quasi-elastic light scattering (QELS)** is used to measure changes in the size of suspension particles during titration [4].
- **Solution NMR (²⁷Al NMR)** is employed to detect the presence of large aluminum-containing polycations, which act as seeds for particle formation. These are absent in solutions containing citric acid [4].

Diagram: Aluminum Citrate Solubility Workflow

The following diagram illustrates the decision-making workflow and key transitions during the preparation of an **aluminum citrate** solution, based on the experimental protocols.



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This workflow outlines the key steps and critical parameters for achieving a clear, stable **aluminum citrate** solution based on patented methods and research [3] [4].

Important Considerations for Researchers

- **Toxicology and Safety:** Aluminum is a recognized neurotoxicant [5]. The high solubility and bioavailability of **aluminum citrate** are key factors in its toxicity, especially for individuals with renal impairment [5] [1]. The WHO has established a Provisional Tolerable Weekly Intake (PTWI) for aluminum, with a pivotal study based on **aluminum citrate** administration [6].
- **Information Gaps:** The available public data does not provide a classic solubility curve (e.g., g/100mL vs. temperature) or a full pH-solubility profile. The information is often embedded in the context of specific applications like polymer cross-linking [3] or environmental remediation [4].

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